

Technical Dossier: Dichlorophen Application in Agricultural Research

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Compound of Interest

Compound Name: *Dichlorophen*

CAS No.: *97-23-4*

Cat. No.: *B1670467*

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Introduction & Chemical Profile[1][2][3][4][5]

Dichlorophen (2,2'-Methylenebis(4-chlorophenol); CAS No. 97-23-4) is a halogenated bis-phenol antimicrobial agent with a long history of application as a fungicide, bactericide, and algicide. While often confused in nomenclature with the herbicide 2,4-D or the metabolite 2,4-**Dichlorophenol** (2,4-DCP), **Dichlorophen** is chemically distinct and possesses a unique mode of action.

Historically employed in crop protection for diseases such as *Microdochium nivale* (Fusarium patch) and Red thread in turfgrass, as well as for moss control on hard surfaces, its agricultural utility is currently framed by strict regulatory oversight. In modern research, it serves as a reference compound for evaluating uncoupling activity and as a model for studying the environmental fate of chlorinated phenols.

Chemical Identity Table

Property	Specification
IUPAC Name	2,2'-Methylenebis(4-chlorophenol)
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ O ₂
Molecular Weight	269.12 g/mol
Solubility	Low in water (30 mg/L); Soluble in alcohols, acetone, alkali solutions
pKa	~7.6 (First phenolic hydroxyl)
Primary Use	Algicide, Fungicide, Bactericide (Turf & Ornamental)

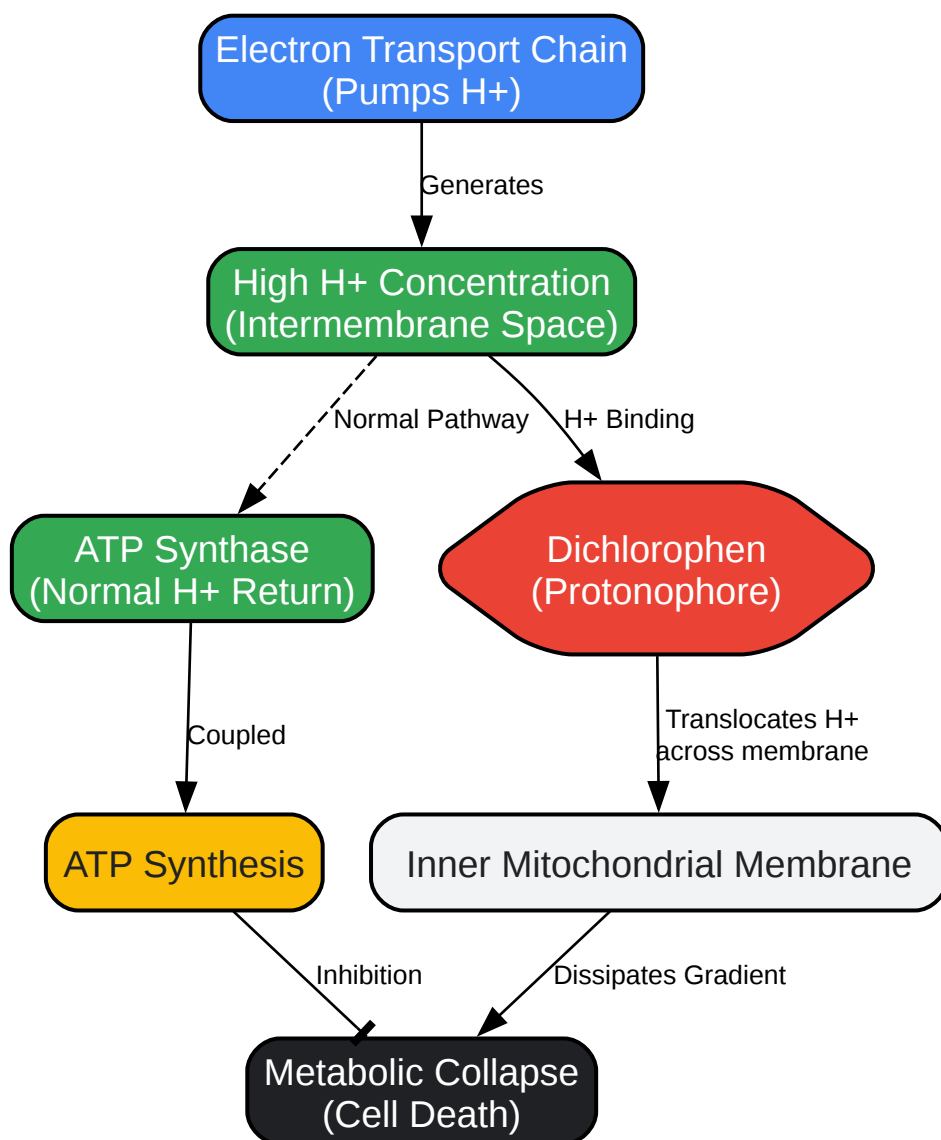
Mechanism of Action: Uncoupling Oxidative Phosphorylation

Dichlorophen functions primarily as an uncoupler of oxidative phosphorylation. Unlike fungicides that inhibit specific enzymatic biosynthetic pathways (e.g., sterol synthesis inhibitors), **Dichlorophen** disrupts the electrochemical proton gradient across the inner mitochondrial membrane.

Mechanistic Pathway

The compound acts as a protonophore. It shuttles protons () from the intermembrane space back into the mitochondrial matrix, bypassing ATP synthase. This dissipates the proton motive force (), leading to:

- **Uncontrolled Respiration:** Oxygen consumption continues or increases.
- **ATP Depletion:** Phosphorylation of ADP to ATP ceases.
- **Cellular Death:** Energy starvation leads to metabolic collapse in the target pathogen (fungi/moss).



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Figure 1: Mechanism of Action. **Dichlorophen** acts as a protonophore, short-circuiting the proton gradient required for ATP synthesis, leading to pathogen death.

Application Protocol: Efficacy Testing on Turfgrass

Objective: To evaluate the efficacy of **Dichlorophen** against *Microdochium nivale* (Fusarium Patch) or Bryophytes (Moss) in amenity turfgrass.

Experimental Design

- Design: Randomized Complete Block Design (RCBD) with 4 replications.

- Plot Size: 2 m x 2 m ().
- Substrate: Established *Agrostis stolonifera* (Creeping Bentgrass) or *Poa annua* putting green.

Reagents & Equipment[6][7]

- **Dichlorophen** Standard (98% purity) or Commercial Formulation (if available/permitted).
- Positive Control: Carfentrazone-ethyl (for moss) or Azoxystrobin (for fungi).
- Negative Control: Distilled water + Surfactant.
- pressurized backpack sprayer calibrated to 400 L/ha water volume.

Step-by-Step Procedure

- Baseline Assessment:
 - Visually estimate % disease/moss cover using a grid quadrat (0.5 m x 0.5 m with 25 sub-grids).
 - Photograph all plots under consistent lighting.
- Treatment Preparation:
 - T1 (Control): Water only.
 - T2 (Low Dose): 1.5 kg a.i./ha.
 - T3 (High Dose): 3.0 kg a.i./ha.
 - T4 (Standard): Label rate of positive control.
 - Note: Ensure **Dichlorophen** is pre-dissolved in a small volume of ethanol or alkali before adding to the water tank due to low aqueous solubility.

- Application:
 - Apply treatments in the morning when wind speed is <5 km/h.
 - Do not irrigate for 24 hours post-application to ensure foliar uptake/contact action.
- Data Collection:
 - Assess at 3, 7, 14, and 21 days after treatment (DAT).
 - Phytotoxicity Rating: Scale 0-10 (0 = no injury, 10 = complete necrosis) on the turfgrass.
 - Efficacy Calculation: Use Abbott's Formula:

Where

= % cover in Control,

= % cover in Treatment.

Analytical Protocol: Determination in Soil & Water

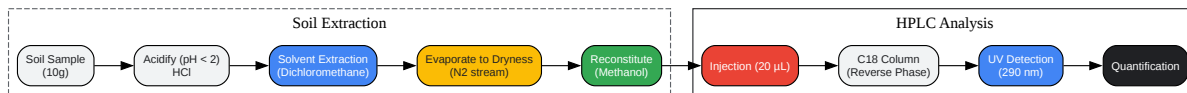
Objective: Quantify **Dichlorophen** residues in soil and runoff water using HPLC-UV. This protocol distinguishes **Dichlorophen** from 2,4-D and other chlorophenols.

Method Validation Parameters

- LOD: ~0.05 mg/kg (Soil), ~0.01 mg/L (Water).
- Recovery: 85-110%.
- Linearity:

(Range 0.1 - 50 mg/L).

Workflow Diagram



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Figure 2: Analytical Workflow.[1][2] Acidified solvent extraction followed by Reverse-Phase HPLC.

Detailed Procedure

- Sample Preparation (Soil):
 - Weigh 10 g of homogenized soil into a centrifuge tube.
 - Add 10 mL of 1M HCl to adjust pH < 2 (ensures phenol is in non-ionized form for extraction).
 - Add 20 mL Dichloromethane (DCM). Shake vigorously for 30 mins.
 - Centrifuge at 3000 rpm for 10 mins. Collect the organic (lower) layer.
 - Repeat extraction with fresh DCM. Combine extracts.
 - Pass through anhydrous to remove moisture.
 - Evaporate to dryness under nitrogen stream at 40°C.
 - Reconstitute in 2 mL Methanol (HPLC grade). Filter through 0.45 µm PTFE filter.
- HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm).

- Mobile Phase: Methanol : Water (75 : 25 v/v) with 0.1% Phosphoric Acid.
- Flow Rate: 1.0 mL/min.
- Wavelength: 290 nm (Specific max absorption for **Dichlorophen**).
- Retention Time: Expect peak at ~6.5 - 7.0 mins (distinct from trimer impurities).[\[3\]](#)

Safety & Phytotoxicity Screening

Rationale: As a broad-spectrum biocide, **Dichlorophen** carries a risk of phytotoxicity to non-target crops. Screening is mandatory before field trials.

Protocol: Seed Germination Bioassay

- Test Species: Zea mays (Maize - Monocot) and Phaseolus vulgaris (Bean - Dicot).
- Concentrations: 0 (Control), 10, 50, 100, 500 mg/L.
- Method:
 - Place 10 seeds on filter paper in 90 mm Petri dishes.
 - Add 5 mL of test solution.
 - Incubate at 25°C in dark for 72 hours.
- Measurement:
 - Measure Radicle Length and Plumule Length.
 - Calculate Germination Index (GI):
- Stop Criteria: If GI in treated group is <80% of Control, the concentration is deemed phytotoxic.

References

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